

A Technical Guide to the Microbial Biosynthesis of D-Galactonic Acid

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Compound of Interest

Compound Name: Galactonic acid

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This technical guide provides an in-depth overview of the microbial biosynthesis of **D-galactonic acid**, a valuable sugar acid with applications in the pharmaceutical and polymer industries. The document details the key metabolic pathways, enzymes, and genetic engineering strategies employed for its production in various microorganisms. Quantitative data from several studies are summarized, and detailed experimental protocols are provided for key assays and fermentation procedures.

Introduction to D-Galactonic Acid Biosynthesis

D-galactonic acid is a C6 sugar acid derived from the oxidation of D-galactose. In microorganisms, the primary route for its biosynthesis is the direct oxidation of D-galactose, a reaction catalyzed by the enzyme D-galactose dehydrogenase. This pathway represents a promising bio-based alternative to chemical synthesis methods. Metabolic engineering efforts have focused on harnessing and optimizing this pathway in model organisms like *Escherichia coli* and *Pseudomonas putida* to achieve high titers and yields.

Metabolic Pathways for D-Galactonic Acid Production and Catabolism

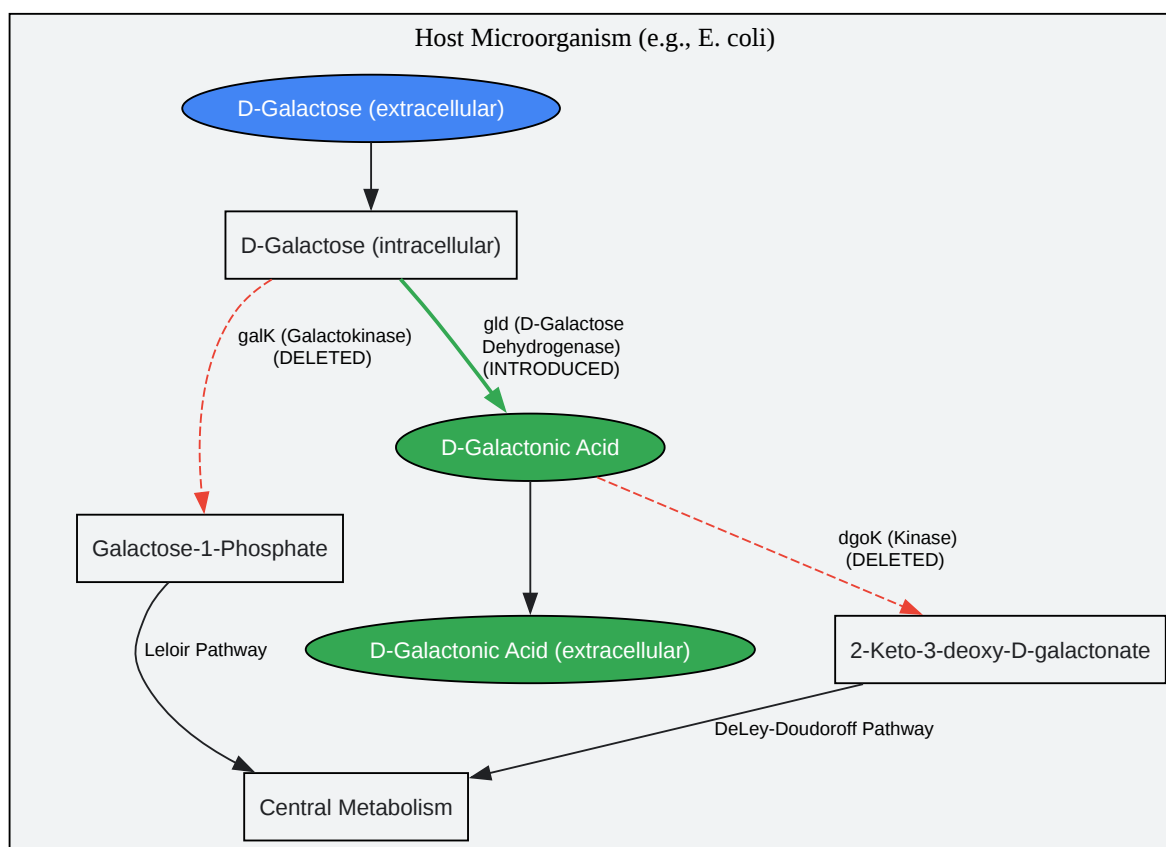
The microbial production of **D-galactonic acid** from D-galactose is a single-step enzymatic conversion. However, to achieve efficient production, it is crucial to consider both the

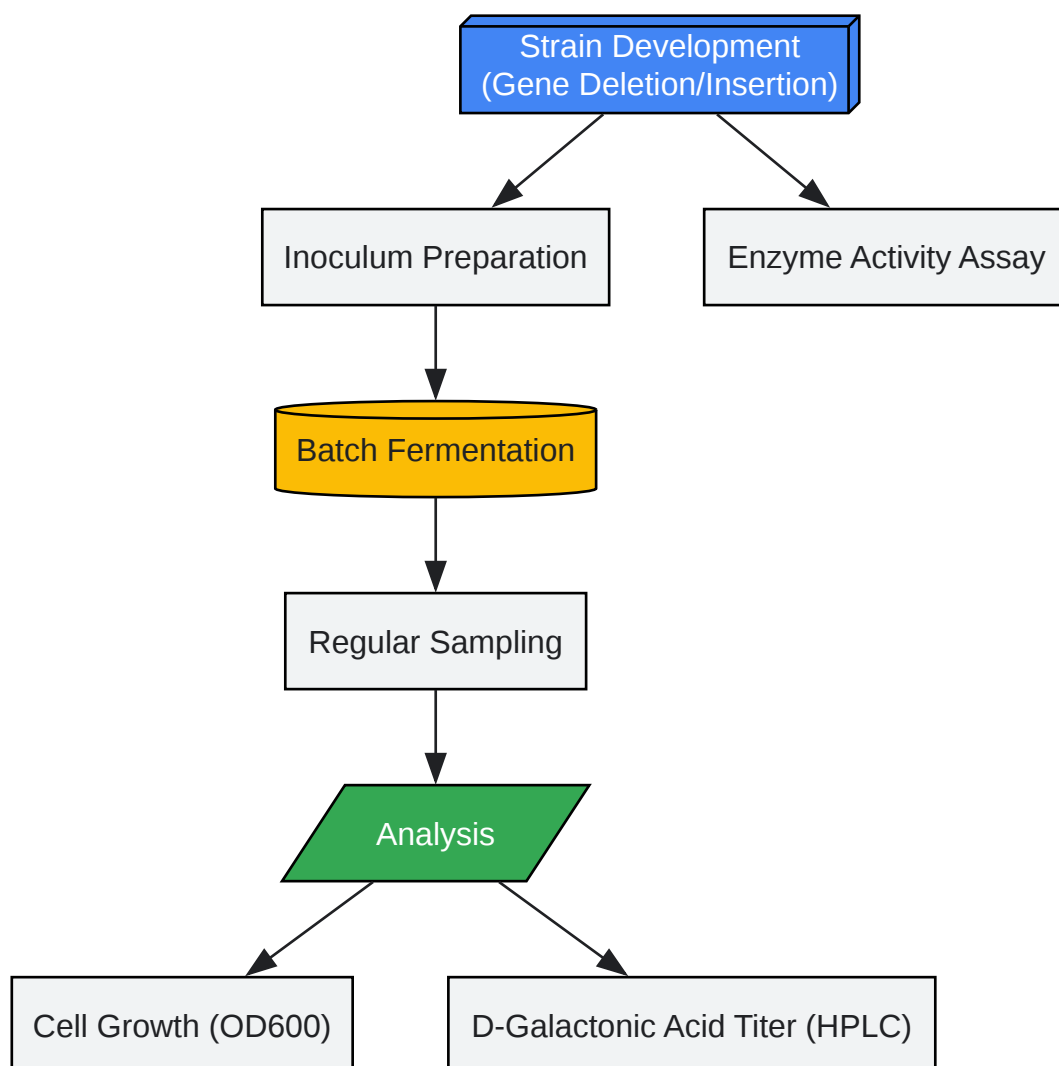
biosynthetic and the native catabolic pathways for both the substrate (D-galactose) and the product (D-**galactonic acid**).

Biosynthetic Pathway: Oxidation of D-Galactose

The core of D-**galactonic acid** biosynthesis in engineered microorganisms is the heterologous expression of a D-galactose dehydrogenase. A commonly used enzyme is the NAD⁺-dependent D-galactose dehydrogenase (Gld) from *Pseudomonas syringae*. This enzyme catalyzes the oxidation of D-galactose at the C1 position to form D-galactono- δ -lactone, which then spontaneously hydrolyzes to D-**galactonic acid**.







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